

In-Depth Technical Guide to Orange 5 (CAS No. 596-03-2)

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Compound of Interest

Compound Name:	Orange 5
Cat. No.:	B1170525

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An Essential Tool for Researchers in Drug Development and Life Sciences

Introduction

Orange 5, also known by its chemical name 4',5'-Dibromofluorescein, is a synthetic organic compound with the CAS number 596-03-2. It belongs to the xanthene class of dyes and is widely recognized for its fluorescent properties. This technical guide provides a comprehensive overview of **Orange 5**, including its chemical and physical properties, synthesis, and key applications in research, with a focus on its utility for scientists and professionals in drug development.

Chemical and Physical Properties

Orange 5 is a versatile dye with a well-characterized set of physicochemical properties. These properties are crucial for its application in various experimental settings.

Property	Value	References
IUPAC Name	4',5'-dibromo-3',6'-dihydroxy-3H-spiro[isobenzofuran-1,9'-xanthen]-3-one	[1]
Synonyms	4',5'-Dibromofluorescein, D&C Orange No. 5, Solvent Red 72, Eosinic acid	[1] [2]
CAS Number	596-03-2	[1]
Molecular Formula	C ₂₀ H ₁₀ Br ₂ O ₅	[1]
Molecular Weight	490.10 g/mol	[1]
Appearance	Orange to red powder	[3]
Melting Point	270-273 °C (decomposes)	[3]
Solubility	Slightly soluble in water; Soluble in ethanol, acetone, and DMSO.	[1] [3]
Absorption Maximum (λ _{max})	450 nm	[4]
Emission Maximum (λ _{em})	Approximately 517 nm	[3]
pKa	8.14 (Predicted)	[3]

Synthesis and Purification

A general method for the synthesis of **Orange 5** involves the bromination of fluorescein.

Synthesis Protocol

The synthesis of 4',5'-Dibromofluorescein is typically achieved through the electrophilic substitution of fluorescein with bromine.

- Reaction: Fluorescein is dissolved in a suitable solvent, often glacial acetic acid or an alcohol.

- **Bromination:** A solution of bromine in the same solvent is added dropwise to the fluorescein solution with stirring. The reaction is usually carried out at room temperature.
- **Precipitation and Filtration:** Upon completion of the reaction, the product, 4',5'-Dibromofluorescein, precipitates out of the solution. The precipitate is then collected by filtration.
- **Washing:** The collected solid is washed with water to remove any unreacted starting materials and byproducts.
- **Drying:** The final product is dried under vacuum to yield an orange to red powder.

Purification Protocol

A common method for the purification of 4',5'-Dibromofluorescein is recrystallization.

- **Procedure:** The crude 4',5'-Dibromofluorescein is dissolved in a minimal amount of a hot solvent mixture, such as aqueous ethanol (e.g., 30% ethanol in water).
- **Crystallization:** The solution is then allowed to cool slowly, which promotes the formation of crystals.
- **Isolation:** The purified crystals are collected by filtration, washed with a small amount of cold solvent, and dried under vacuum.^[5]

Experimental Protocols and Applications

Orange 5 has a range of applications in research, primarily due to its fluorescent properties.

Ultrasensitive Protein Staining in SDS-PAGE

4',5'-Dibromofluorescein can be used as a highly sensitive negative stain for the detection of proteins in sodium dodecyl sulfate-polyacrylamide gel electrophoresis (SDS-PAGE). This method offers a rapid and economical alternative to other staining techniques.

Experimental Workflow:



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Caption: Workflow for ultrasensitive protein staining in SDS-PAGE using 4',5'-Dibromofluorescein.

Histological Staining

Orange 5 is utilized as a counterstain in various histological staining protocols, providing contrast to nuclear stains and highlighting cytoplasmic components.

General Histological Staining Protocol:

- Deparaffinization and Rehydration: Tissue sections are deparaffinized in xylene and rehydrated through a graded series of ethanol solutions to water.
- Nuclear Staining: Sections are stained with a nuclear stain, such as hematoxylin, to visualize cell nuclei.
- Differentiation and Bluing: The hematoxylin stain is differentiated with acid alcohol and then blued in a suitable solution (e.g., Scott's tap water substitute).
- Counterstaining: Sections are incubated in a solution of **Orange 5** (typically 0.5-1% in 95% ethanol) for a specified time to stain the cytoplasm and other eosinophilic structures.
- Dehydration and Mounting: The stained sections are dehydrated through a graded series of ethanol, cleared in xylene, and mounted with a permanent mounting medium.

pH Indicator

The color of **Orange 5** is pH-dependent, making it a useful indicator in titrations and for estimating the pH of solutions. It typically exhibits a color change from yellow in acidic solutions

to orange/red in basic solutions.

Protocol for pH Determination:

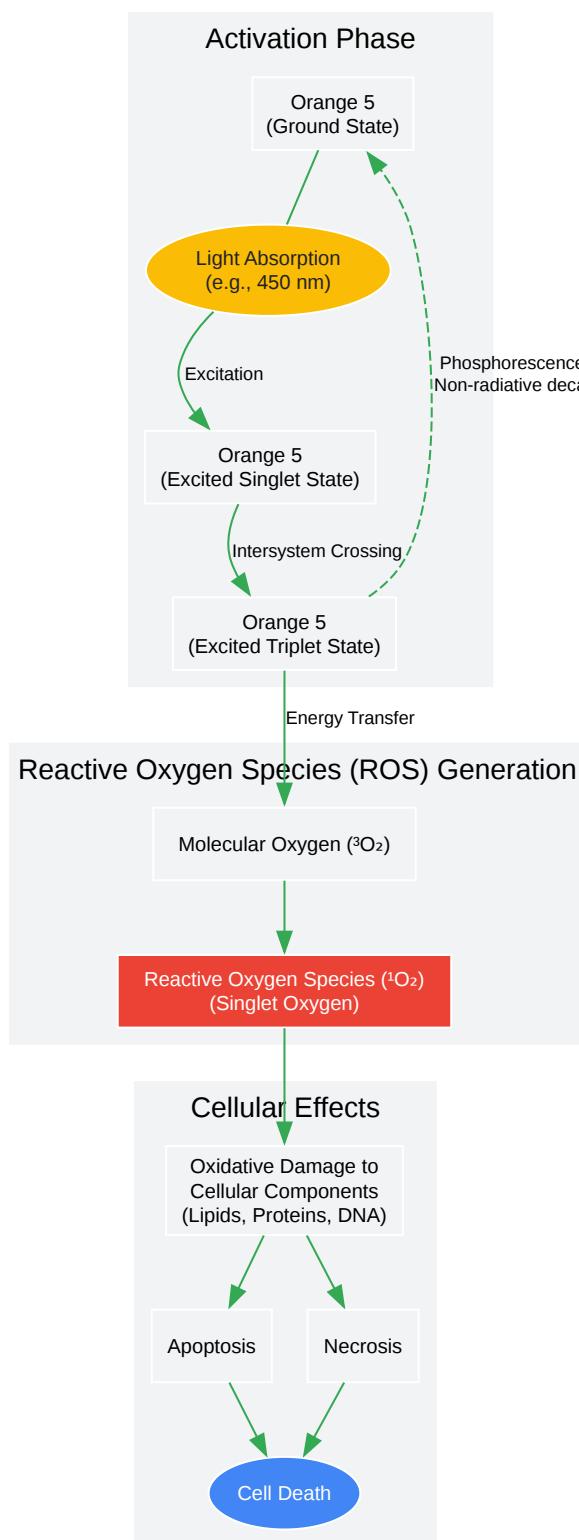
- Prepare Indicator Solution: A dilute solution of **Orange 5** is prepared in a suitable solvent (e.g., ethanol or water).
- Add to Sample: A few drops of the indicator solution are added to the sample solution.
- Observe Color Change: The color of the solution is observed and compared to a color chart or the color of standard buffer solutions containing the indicator to estimate the pH.

Biological Interactions and Potential Signaling Pathways

While primarily used as a dye, there is emerging interest in the biological activities of xanthene dyes, including their potential as photosensitizers in photodynamic therapy (PDT).

Mechanism of Photodynamic Therapy

Photodynamic therapy is a treatment modality that utilizes a photosensitizer, light, and oxygen to induce cell death. The proposed mechanism for a photosensitizer like **Orange 5** would involve the following steps:



Proposed Mechanism of Photodynamic Therapy (PDT) with Orange 5

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Caption: Proposed mechanism of photodynamic therapy involving **Orange 5** as a photosensitizer.

Upon absorption of light of a specific wavelength, the photosensitizer (**Orange 5**) is promoted to an excited singlet state. It then undergoes intersystem crossing to a longer-lived excited triplet state. This triplet state can transfer its energy to molecular oxygen, generating highly reactive singlet oxygen. Singlet oxygen is a potent oxidizing agent that can damage cellular components, leading to apoptosis or necrosis of the target cells. While the potential of 4',5'-Dibromofluorescein as a photosensitizer has been noted, further research is required to fully elucidate its efficacy and specific mechanisms in PDT for drug development applications.

Safety and Handling

Orange 5 should be handled with appropriate safety precautions in a laboratory setting. It is advisable to wear personal protective equipment, including gloves, safety glasses, and a lab coat. Avoid inhalation of the powder and contact with skin and eyes. For detailed safety information, refer to the Safety Data Sheet (SDS) provided by the supplier.

Conclusion

Orange 5 (CAS No. 596-03-2) is a valuable tool for researchers in various scientific disciplines. Its well-defined chemical and physical properties, coupled with its utility in a range of experimental protocols, make it a versatile fluorescent dye. From sensitive protein detection in proteomics to its potential application in photodynamic therapy, **Orange 5** continues to be a compound of significant interest in both fundamental and applied research, including the field of drug development.

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